

An In-depth Technical Guide to the Material Safety of H-Glu-Obzl

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Compound of Interest

Compound Name: **H-Glu-Obzl**

Cat. No.: **B555357**

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For researchers, scientists, and professionals in drug development, a thorough understanding of the materials they work with is paramount. This guide provides a detailed overview of the material safety data for **H-Glu-Obzl**, also known as L-Glutamic acid γ -benzyl ester, a compound frequently utilized in peptide synthesis and the development of bioactive molecules. [1] The following sections present its chemical and physical properties, safety protocols, and handling procedures to ensure safe and effective use in a laboratory setting.

Physicochemical Properties

H-Glu-Obzl is a derivative of L-Glutamic acid and serves as a critical building block in the synthesis of complex peptides and other biologically active compounds.[1] Its physical and chemical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ NO ₄	[1] [2]
Molecular Weight	237.25 g/mol	[2]
Appearance	White to off-white powder/solid	[1] [3] [4] [5]
Melting Point	162 - 167 °C / 323.6 - 332.6 °F	[3] [4] [5]
181-182 °C	[6]	
Odor	Odorless	[3] [4] [5]
Optical Activity	[α] _{20/D} +19±2°, c = 1% in acetic acid	
Purity	≥99.0% (T)	
≥ 98% (HPLC)	[1]	
CAS Number	1676-73-9	[1] [2] [7]

Hazard Identification and Safety

According to the available safety data sheets, **H-Glu-ObzI** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[4\]](#)[\[5\]](#) However, some sources indicate potential for skin, eye, and respiratory irritation.[\[6\]](#) It is essential to handle the material with appropriate care and use personal protective equipment.

GHS Hazard Statements:

- H302: Harmful if swallowed[\[6\]](#)
- H315: Causes skin irritation[\[6\]](#)[\[8\]](#)
- H319: Causes serious eye irritation[\[6\]](#)[\[8\]](#)
- H335: May cause respiratory irritation[\[6\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[6]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell[6]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water[6]
- P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[6]

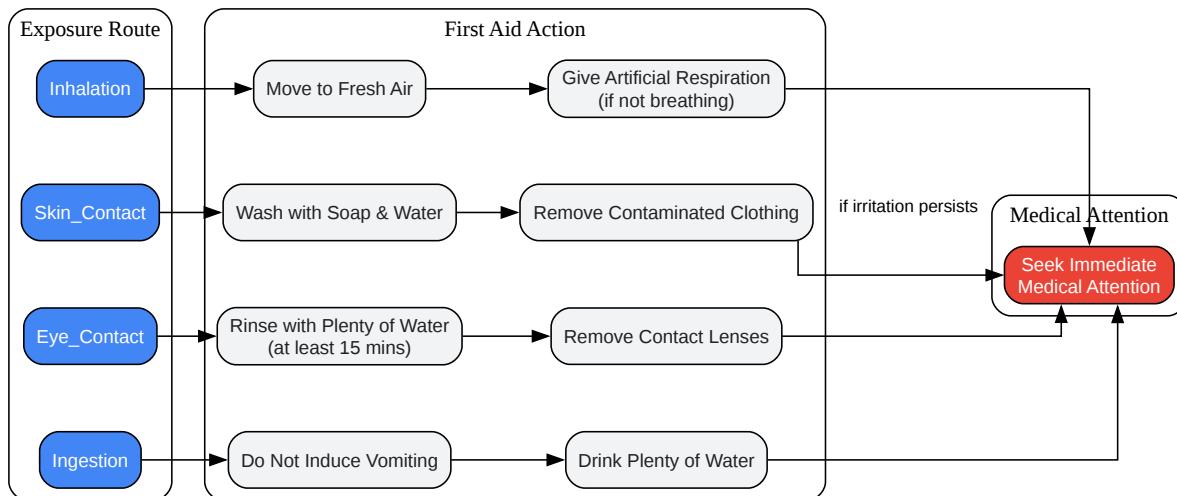
Handling and Storage

Proper handling and storage are crucial to maintain the integrity and safety of **H-Glu-ObzI**.

- Handling: Avoid contact with skin, eyes, and clothing.[3][4] Do not breathe dust.[9] Ensure adequate ventilation.[3][4] Wash hands thoroughly after handling.[4][9]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[4][9] For maintaining product quality, it is recommended to keep it refrigerated at 2-8°C.[4]
- Incompatible Materials: Oxidizing agents.[4]

Emergency and First Aid Procedures

In case of exposure, the following first aid measures should be taken. Immediate medical attention is required in some cases.[3][4]



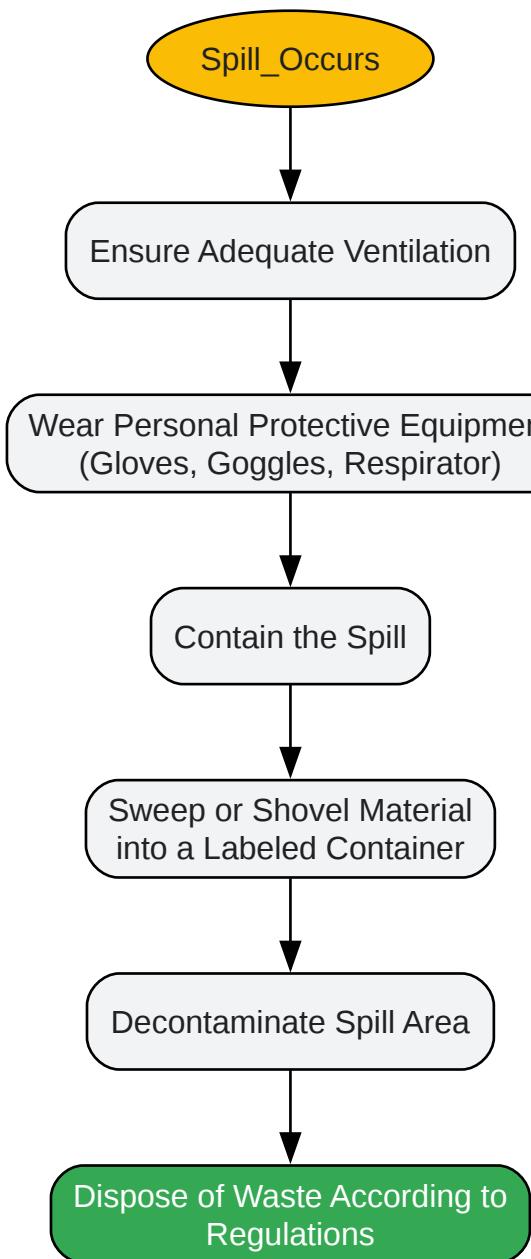
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First Aid Procedures for **H-Glu-ObzI** Exposure.

Spill and Disposal Procedures

In the event of a spill, appropriate containment and disposal methods must be followed.

- Personal Precautions: Use personal protective equipment, including splash goggles, a full suit, a dust respirator, boots, and gloves.[9] Ensure adequate ventilation.[3][4]
- Spill Containment: For small spills, use appropriate tools to place the material into a suitable waste disposal container.[9] For large spills, shovel the material into a convenient waste disposal container.[9]
- Disposal: Dispose of the material in accordance with local, state, and federal regulations.



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Workflow for Responding to a Spill of **H-Glu-ObzL**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding environment, such as carbon dioxide or dry chemical extinguishers for small fires, and water spray, fog, or foam for large fires.[3][9]

- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[4\]](#)[\[10\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Toxicological and Ecological Information

- Acute Toxicity: No acute toxicity information is available for this product.[\[3\]](#)
- Environmental Hazards: The product contains no substances known to be hazardous to the environment or that are not degradable in wastewater treatment plants.[\[3\]](#)

Disclaimer: This document is intended as an in-depth technical guide and is based on publicly available Material Safety Data Sheets. It is not a substitute for the official MSDS provided by the manufacturer. Researchers should always consult the original MSDS for the most current and complete information before handling this chemical.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. capotchem.cn [capotchem.cn]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. gamma-Benzyl L-glutamate | 1676-73-9 [chemicalbook.com]
- 7. peptide.com [peptide.com]

- 8. L-Glutamic acid, 5-(phenylmethyl) ester | C12H15NO4 | CID 122337 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 9. peptide.com [peptide.com]
- 10. fishersci.co.uk [fishersci.co.uk]
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